

Application Notes and Protocols for Vulolisib

Stock Solution Preparation

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Compound of Interest

Compound Name: Vulolisib

Cat. No.: B10830835

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of **Vulolisib** stock solutions for laboratory use. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

Vulolisib is a potent and selective inhibitor of phosphatidylinositol 3-kinase alpha (PI3K α), a key component of the PI3K/mTOR signaling pathway.^[1] This pathway is frequently dysregulated in cancer, playing a crucial role in cell growth, proliferation, survival, and metabolism.^{[2][3][4]} The inhibitory activity of **Vulolisib** against PI3K α makes it a valuable tool for cancer research and drug development. Accurate preparation of **Vulolisib** stock solutions is the first critical step in conducting reliable in vitro and in vivo studies.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Vulolisib**:

Property	Value	Reference
Molecular Weight	423.4 g/mol	
Solubility in DMSO	100 mg/mL (236.18 mM)	[5]
Appearance	Crystalline solid	
Storage of Solid	-20°C for 3 years, 4°C for 2 years	[5]
Storage of Stock Solution	-80°C for 6 months, -20°C for 1 month	[1][5]

Experimental Protocols

Preparation of a 10 mM Vulolisib Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Vulolisib** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Vulolisib** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Equilibrate **Vulolisib**: Allow the vial of **Vulolisib** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.

- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **Vulolisib** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.234 mg of **Vulolisib** (Molecular Weight = 423.4 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the weighed **Vulolisib** powder. To continue the example, add 1 mL of DMSO to the 4.234 mg of **Vulolisib**.
- **Dissolution:** Close the tube tightly and vortex thoroughly until the **Vulolisib** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) and/or sonication can be used to aid dissolution if necessary.[5] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][5]

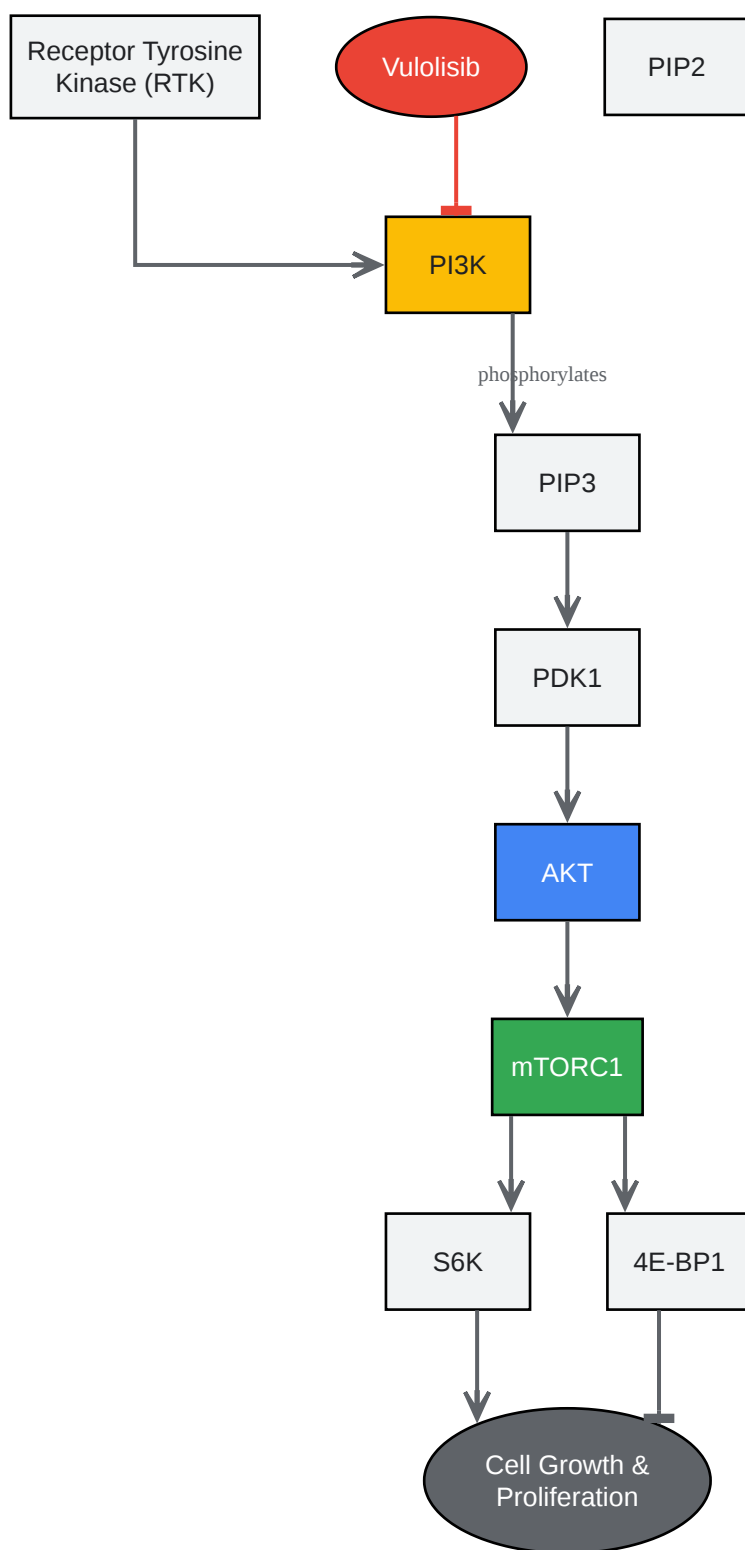
Safety Precautions:

- **Vulolisib** is a potent bioactive compound. Handle with appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Signaling Pathway and Experimental Workflow

PI3K/mTOR Signaling Pathway

The following diagram illustrates the canonical PI3K/mTOR signaling pathway, highlighting the point of inhibition by **Vulolisib**.

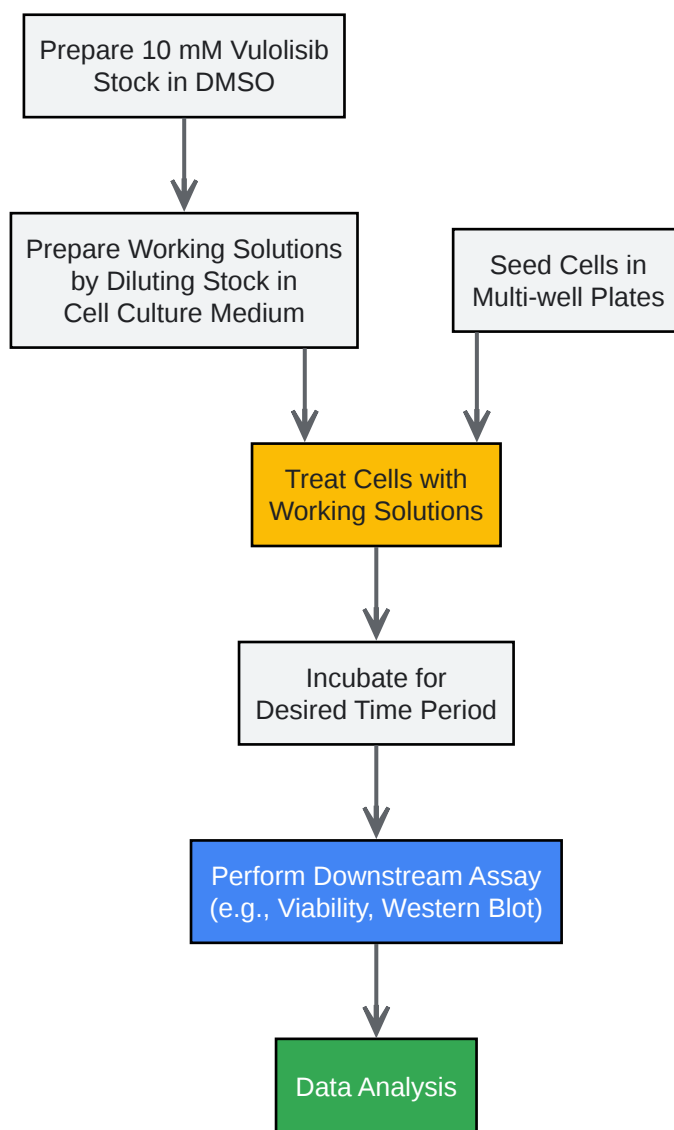


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Caption: PI3K/mTOR signaling pathway and **Vulolisib**'s point of inhibition.

Experimental Workflow for In Vitro Studies

The following diagram outlines a general workflow for utilizing the prepared **Vulolisib** stock solution in typical in vitro cell-based assays.



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Caption: General workflow for in vitro experiments using **Vulolisib**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. selleckchem.com [selleckchem.com]
- 4. selleckchem.com [selleckchem.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Vulolisib Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10830835#preparing-vulolisib-stock-solution-for-laboratory-use]

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